

Application Notes and Protocols: Preparation of CITCO Stock Solution for Cell Culture

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Compound of Interest

Compound Name: Z-CITCO

Cat. No.: B1238009

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Introduction

CITCO (6-(4-Chlorophenyl)imidazo[2,1-b][1,2]thiazole-5-carbaldehyde-O-(3,4-dichlorobenzyl)oxime) is a potent and selective agonist for the Constitutive Androstane Receptor (CAR/NR1I3), a key nuclear receptor regulating xenobiotic and endobiotic metabolism.^{[3][4]} In cell culture, CITCO is widely used to activate CAR, inducing its nuclear translocation and the subsequent expression of target genes, including cytochrome P450 enzymes like CYP2B6 and CYP3A4.^{[3][5]} Accurate and consistent preparation of CITCO stock solutions is critical for achieving reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and use of CITCO in a research setting.

Chemical Properties and Data

A summary of the key physical and chemical properties of CITCO is provided below. This data is essential for accurate calculations and safe handling.

| Property | Value |
|-------------------|--|
| Chemical Name | 6-(4-Chlorophenyl)imidazo[2,1-b][1][2]thiazole-5-carbaldehyde-O-(3,4-dichlorobenzyl)oxime[3] |
| Synonym | CITCO |
| CAS Number | 338404-52-7[3][6] |
| Molecular Formula | C ₁₉ H ₁₂ Cl ₃ N ₃ OS[3] |
| Molecular Weight | 436.74 g/mol [3] |
| Appearance | Solid[7] |
| Solubility | Soluble in DMSO (up to 50 mM)[3] |
| Purity | ≥98% (HPLC)[3] |

Safety and Handling Precautions

CITCO is a chemical irritant and should be handled with appropriate safety measures in a laboratory environment.

- Hazard Identification: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[6]
- Personal Protective Equipment (PPE): Always wear protective gloves, a lab coat, and safety glasses or goggles when handling the solid compound or its solutions.[1]
- Handling: Avoid breathing dust or vapors.[6] Handle in a well-ventilated area, preferably within a chemical fume hood or biological safety cabinet. Wash hands thoroughly after handling.[1][6]
- First Aid:
 - Skin Contact: Wash with plenty of soap and water. If irritation occurs, seek medical advice. [1]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[1]
- Inhalation: Remove to fresh air. If breathing is difficult, get immediate medical attention.[1]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Seek medical attention.[1]

Experimental Protocol: Preparation of a 10 mM CITCO Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of CITCO using Dimethyl Sulfoxide (DMSO) as the solvent. All sterile procedures should be performed in a laminar flow hood or biological safety cabinet.

Objective: To prepare a highly concentrated, sterile-filtered stock solution of CITCO for use in cell culture experiments.

Materials:

- CITCO powder (CAS 338404-52-7)
- Anhydrous, cell culture-grade Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes (1.5 mL)
- Sterile pipette tips

Equipment:

- Analytical balance
- Vortex mixer
- Biological safety cabinet (BSC) or laminar flow hood
- Calibrated micropipettes

Calculation: To prepare a 10 mM stock solution, the required mass of CITCO is calculated using its molecular weight (436.74 g/mol).

- Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
- Example for 1 mL of 10 mM stock: $\text{Mass (mg)} = 10 \text{ mmol/L} \times (1/1000 \text{ L}) \times 436.74 \text{ g/mol} \times 1000 \text{ mg/g} = 4.367 \text{ mg}$

Step-by-Step Procedure:

- Preparation: Perform all sterile steps inside a biological safety cabinet.
- Weighing: Carefully weigh the calculated amount of CITCO powder (e.g., 4.367 mg for 1 mL of 10 mM stock) and place it into a sterile microcentrifuge tube.
- Solubilization: Using a calibrated micropipette, add the desired volume of anhydrous DMSO (e.g., 1 mL) to the tube containing the CITCO powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The solution should be clear and free of particulates.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use volumes (e.g., 20-50 μL) in sterile, clearly labeled microcentrifuge tubes.^{[2][8]}
- Labeling: Label each aliquot with the compound name ("CITCO"), concentration (10 mM), solvent (DMSO), preparation date, and your initials.

Storage and Stability

Proper storage is crucial to maintain the activity of CITCO.

| Form | Storage Temperature | Stability | Notes |
|--------------------------|-----------------------|---------------|---|
| Solid Powder | -20°C (desiccated)[3] | >2 years[8] | Store in a dry, dark environment to prevent degradation. |
| Stock Solution (in DMSO) | -20°C | Up to 1 month | Suitable for short-term storage. Avoid repeated freeze-thaw cycles. |
| Stock Solution (in DMSO) | -80°C | ≥ 6 months | Recommended for long-term storage to ensure maximum stability. |

Protocol: Dilution to Working Concentration

The concentrated stock solution must be diluted in cell culture medium to the final desired working concentration immediately before treating the cells.

Key Consideration: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.1% (v/v), as higher concentrations can be toxic to cells and may affect experimental outcomes.[2]

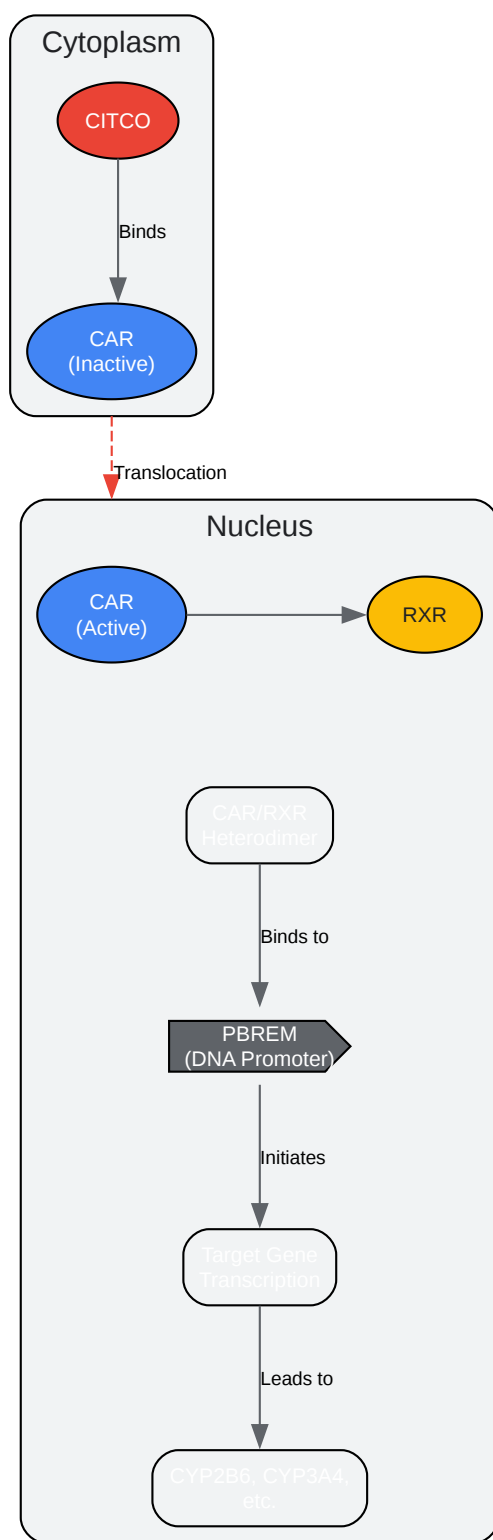
Example Calculation (Preparing 10 µM working solution):

- Objective: Prepare 1 mL of cell culture medium containing 10 µM CITCO from a 10 mM stock solution.
- Dilution Formula: $M_1V_1 = M_2V_2$
 - M_1 = Concentration of stock solution = 10 mM
 - V_1 = Volume of stock solution to add = ?
 - M_2 = Final concentration = 10 µM (or 0.01 mM)

- $V_2 = \text{Final volume} = 1 \text{ mL}$
- Calculation:
 - $V_1 = (M_2 \times V_2) / M_1$
 - $V_1 = (0.01 \text{ mM} \times 1 \text{ mL}) / 10 \text{ mM} = 0.001 \text{ mL} = 1 \mu\text{L}$
- Procedure: Add 1 μL of the 10 mM CITCO stock solution to 999 μL of pre-warmed cell culture medium to achieve a final volume of 1 mL and a final CITCO concentration of 10 μM . The final DMSO concentration will be 0.1%.

Mechanism of Action & Signaling Pathway

CITCO acts as a direct ligand for the Constitutive Androstane Receptor (CAR).[5] In its inactive state, CAR is retained in the cytoplasm. Upon binding with CITCO, CAR undergoes a conformational change, leading to its translocation into the nucleus. Inside the nucleus, CAR forms a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to specific DNA sequences known as Phenobarbital-Responsive Enhancer Modules (PBREM) located in the promoter regions of target genes. This binding event recruits co-activator proteins, initiating the transcription of genes involved in drug metabolism and detoxification, such as CYP2B6 and CYP3A4.[3][9]



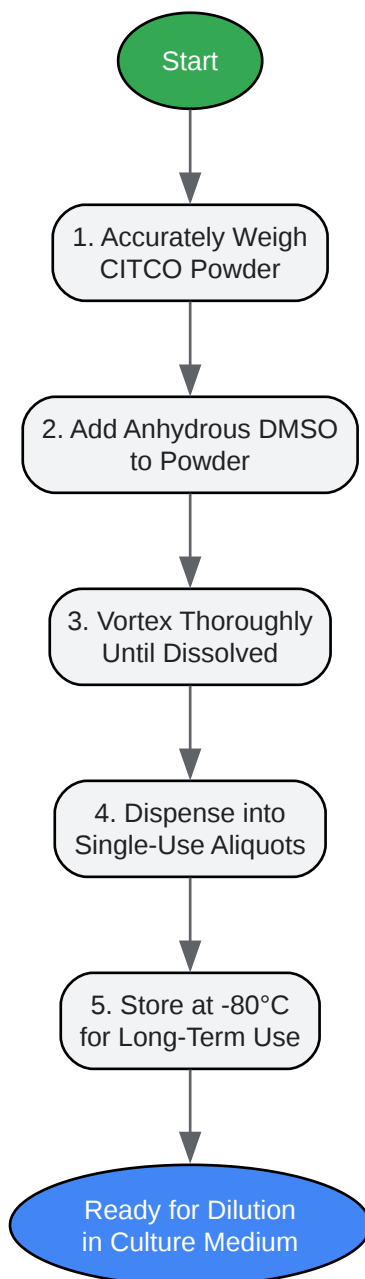
CITCO-Mediated CAR Activation Pathway

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Caption: CITCO binds to CAR in the cytoplasm, inducing its translocation to the nucleus and subsequent gene activation.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for preparing a CITCO stock solution.



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Caption: Workflow for the preparation and storage of a CITCO stock solution for cell culture applications.

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